

# Unable to Benchmark Sumatrol: A Herbicide, Not a Therapeutic Drug

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## Compound of Interest

Compound Name: Sumatrol

Cat. No.: B192465

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A comprehensive review of available scientific and commercial literature reveals that "**Sumatrol**" is documented as a selective herbicide and not a compound intended for therapeutic use in humans or animals. Consequently, the creation of a comparison guide benchmarking its performance in various assay formats for a drug development audience is not feasible due to the absence of relevant data.

Initial searches for "**Sumatrol**" identified a chemical compound with CAS number 82-10-0.[1][2] This substance is described as a selective herbicide designed to inhibit enzymatic pathways crucial for the growth of broadleaf weeds and grasses.[1] Its applications are primarily in agricultural and horticultural settings for weed control.[1]

Further investigation into scientific databases and literature yielded no information on **Sumatrol**'s mechanism of action or performance in biological assays relevant to drug discovery and development. There is no publicly available data on its effects on mammalian signaling pathways, nor are there any studies comparing its performance in different assay formats as requested.

It is important to distinguish "**Sumatrol**" the herbicide from "Sumetrol," a brand name for a combination antibiotic medication containing Sulfamethoxazole and Trimethoprim.[3] Sumetrol is used to treat a variety of bacterial infections and is unrelated to the chemical compound **Sumatrol**.[3]

Given that **Sumatrol** is a herbicide, there are no established experimental protocols or performance benchmarks within the context of drug development. The core requirements for

this comparison guide, including quantitative data tables, detailed experimental methodologies, and signaling pathway diagrams relevant to researchers, scientists, and drug development professionals, cannot be fulfilled.

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## References

- 1. Sumatrol | 82-10-0 | XS161532 | Biosynth [biosynth.com]
- 2. sumatrol | 82-10-0 [chemnet.com]
- 3. 1mg.com [1mg.com]
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